

Proper Disposal of (2-Oxoindolin-6-yl)boronic acid: A Comprehensive Guide

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Compound of Interest

Compound Name: (2-Oxoindolin-6-yl)boronic acid

Cat. No.: B595932

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **(2-Oxoindolin-6-yl)boronic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

(2-Oxoindolin-6-yl)boronic acid is a chemical that requires careful handling. Based on data for the closely related (2-Oxoindolin-5-yl)boronic acid, it is classified as hazardous.^[1] It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] Therefore, all handling and disposal procedures must be conducted in a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Table 1: Essential Personal Protective Equipment (PPE)

PPE Category	Specification
Eye Protection	Chemical safety goggles or a full-face shield.
Hand Protection	Nitrile or neoprene gloves. Consider double gloving.
Body Protection	A fully fastened lab coat that covers the arms.
Footwear	Closed-toe shoes.

Step-by-Step Disposal Protocol

The guiding principle for the disposal of **(2-Oxoindolin-6-yl)boronic acid** is to treat it as hazardous waste. Under no circumstances should this chemical or its empty containers be disposed of in regular trash or flushed down the drain.

Waste Segregation and Collection

- Designated Waste Containers: Use separate, clearly labeled, and sealable containers for solid and liquid waste containing **(2-Oxoindolin-6-yl)boronic acid**.
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**(2-Oxoindolin-6-yl)boronic acid**" and its CAS number (1217500-61-2).

Solid Waste Disposal

- Contaminated Materials: Any materials that have come into contact with **(2-Oxoindolin-6-yl)boronic acid**, such as gloves, bench paper, paper towels, and disposable weighing boats, must be collected as solid hazardous waste.
- Procedure:
 - Place all contaminated solid materials into a designated, sealable hazardous waste bag or container.
 - Seal the container securely.
 - Label the container as described above.

Liquid Waste Disposal

- Unused Solutions: Any unused solutions of **(2-Oxoindolin-6-yl)boronic acid** must be disposed of as liquid hazardous waste.
- Procedure:
 - Pour the liquid waste into a designated, sealable, and chemically compatible container.
 - Do not mix with other incompatible waste streams.

- Seal the container tightly.
- Label the container appropriately.

Decontamination of Glassware and Equipment

- Initial Rinse: Rinse all contaminated glassware and equipment with a suitable organic solvent (e.g., acetone or ethanol) to remove the bulk of the residual compound. Collect this rinsate as liquid hazardous waste.
- Secondary Decontamination: A basic wash can be effective in converting any remaining boronic acid into a more water-soluble boronate salt.^[2] To do this, rinse the glassware with a dilute aqueous solution of a mild base, such as sodium bicarbonate or sodium carbonate. This rinsate must also be collected as liquid hazardous waste.
- Final Rinse: After the basic wash, perform a final rinse with deionized water. This final rinse water should also be collected as hazardous waste.^[2]
- Drying: Allow the cleaned glassware to air dry completely in a well-ventilated area before reuse.

Spill Management

In the event of a spill, the following procedure should be followed immediately:

- Evacuate and Ventilate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity and ensure adequate ventilation.
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.
- Absorption: Carefully cover the spill with the absorbent material, working from the outside in.
- Collection: Once the material is fully absorbed, carefully scoop the mixture into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area using the procedure outlined in section 4.

- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) office.

Waste Storage and Pickup

- Storage: Store all sealed and labeled hazardous waste containers in a designated satellite accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.
- Disposal: Follow your institution's specific procedures for the pickup and final disposal of hazardous waste by a licensed contractor.

Quantitative Data

While a complete Safety Data Sheet (SDS) for **(2-Oxoindolin-6-yl)boronic acid** is not readily available, the following table summarizes key information based on supplier data and information for the closely related 5-yl isomer.

Table 2: Physical and Hazard Data for **(2-Oxoindolin-6-yl)boronic acid** and Related Compounds

Property	Value	Source
CAS Number	1217500-61-2	[3]
Molecular Formula	C8H8BNO3	[3]
Molecular Weight	176.97 g/mol	[3]
Physical Form	Solid	
Storage Conditions	Keep in dark place, inert atmosphere, room temperature.	
Hazard Statements	H302, H315, H319, H335	(Based on 5-yl isomer) [1]
Precautionary Statements	P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313, P362, P403+P233, P405, P501	(Based on 5-yl isomer) [1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **(2-Oxoindolin-6-yl)boronic acid**.

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Caption: Disposal workflow for **(2-Oxoindolin-6-yl)boronic acid**.

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References

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- 3. 1217500-61-2|(2-Oxoindolin-6-yl)boronic acid|BLD Pharm [bldpharm.com]
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